

# Structure Elucidation of 6-Bromo-4-methoxypicolinic Acid: A Multi-Technique Spectroscopic Approach

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *6-Bromo-4-methoxypicolinic acid*

Cat. No.: *B1526016*

[Get Quote](#)

## Abstract

The unequivocal determination of a molecule's chemical structure is a cornerstone of chemical research and pharmaceutical development. In this guide, we detail the systematic process for the structure elucidation of **6-Bromo-4-methoxypicolinic acid**, a substituted pyridine derivative of interest in medicinal chemistry. This document moves beyond a simple recitation of data to explain the causality behind the analytical strategy, integrating data from High-Resolution Mass Spectrometry (HRMS), Fourier-Transform Infrared (FTIR) Spectroscopy, and both Proton (<sup>1</sup>H) and Carbon-13 (<sup>13</sup>C) Nuclear Magnetic Resonance (NMR) spectroscopy. Each step is designed as a self-validating component of a holistic analytical workflow, providing the robust, unambiguous structural confirmation required for progression in a research or development pipeline.

## Foundational Analysis: The Hypothesis from Nomenclature

Before any instrument is utilized, the compound's name, **6-Bromo-4-methoxypicolinic acid**, provides a structural hypothesis. Picolinic acid defines a pyridine ring with a carboxylic acid at the C2 position. The prefixes indicate a bromine atom at C6 and a methoxy group at C4. This leads to the proposed structure with the molecular formula C<sub>7</sub>H<sub>6</sub>BrNO<sub>3</sub> and a corresponding monoisotopic mass of 230.9585 g/mol.

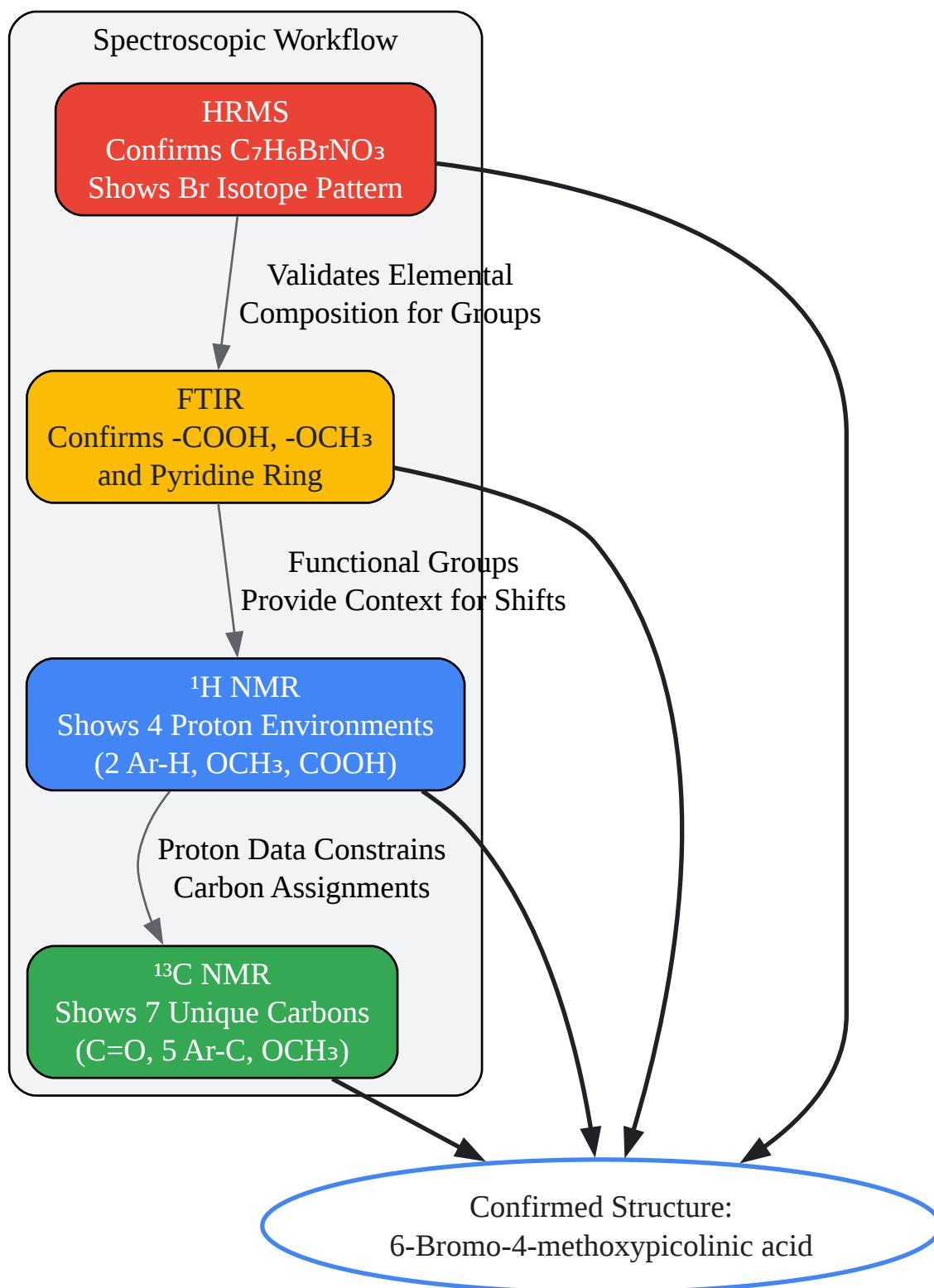
The core of our task is to design and execute a series of experiments that will rigorously test this hypothesis, confirming both the elemental composition and the precise arrangement and connectivity of every atom in the molecule. The selection of techniques is not arbitrary; it follows a logical progression from broad compositional data to fine-detail connectivity.[\[1\]](#)[\[2\]](#)[\[3\]](#)

IUPAC Name:  
6-Bromo-4-methoxypicolinic acid

Structural Hypothesis:  
- Pyridine Core  
- COOH at C2  
- OCH<sub>3</sub> at C4  
- Br at C6

Derived Molecular Formula:  
C<sub>7</sub>H<sub>6</sub>BrNO<sub>3</sub>

Calculated Mass:  
230.9585 Da (monoisotopic)

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. rroij.com [rroij.com]
- 2. onlineorganicchemistrytutor.com [onlineorganicchemistrytutor.com]
- 3. ijpsjournal.com [ijpsjournal.com]
- To cite this document: BenchChem. [Structure Elucidation of 6-Bromo-4-methoxypicolinic Acid: A Multi-Technique Spectroscopic Approach]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1526016#6-bromo-4-methoxypicolinic-acid-structure-elucidation>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

